

An In-depth Technical Guide to the Chemical Properties of 10-Oxo Docetaxel

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Compound of Interest

Compound Name: 10-Oxo Docetaxel

Cat. No.: B7826107

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For Researchers, Scientists, and Drug Development Professionals

Introduction

10-Oxo Docetaxel, also known as Docetaxel Impurity B, is a taxoid compound that has garnered interest for its potential anti-tumor properties.[1][2][3][4][5] It is recognized as a significant intermediate and a degradation product of the widely used chemotherapeutic agent, Docetaxel.[1][3][5][6] This technical guide provides a comprehensive overview of the chemical properties of **10-Oxo Docetaxel**, including its synthesis, stability, and biological activities, with a focus on presenting quantitative data, experimental methodologies, and visual representations of its purported mechanisms of action.

Chemical and Physical Properties

10-Oxo Docetaxel is a complex diterpenoid with a molecular formula of C₄₃H₅₁NO₁₄ and a molecular weight of approximately 805.86 g/mol.[2][4][7] Its chemical structure is closely related to that of Docetaxel, with the key difference being the oxidation of the hydroxyl group at the C-10 position to a ketone. This structural modification influences its physicochemical properties and potentially its biological activity.

Physicochemical Data

A summary of the available quantitative data for **10-Oxo Docetaxel** is presented in Table 1. It is important to note that some of these values are predicted and may vary from experimentally

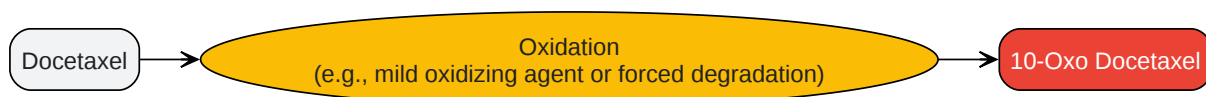
determined figures.

Property	Value	Source
Molecular Formula	C43H51NO14	[2] [4] [7]
Molecular Weight	805.86 g/mol	[2] [4] [7]
CAS Number	167074-97-7	[2] [4]
Melting Point	152-158 °C	[8]
Boiling Point (Predicted)	887.3 ± 65.0 °C	[8]
pKa (Predicted)	11.19 ± 0.46	[8]
XLogP3 (Computed for Docetaxel)	1.6	
Solubility	Slightly soluble in Chloroform and Methanol; Soluble in DMSO	[3] [9]
Storage Temperature	-20 °C	[3]
Stability	Unstable in solution, may epimerize	[8]

Synthesis and Characterization

10-Oxo Docetaxel is primarily known as an oxidation product of Docetaxel.[\[10\]](#) Its synthesis can be achieved through the controlled oxidation of Docetaxel or via forced degradation under basic conditions.[\[11\]](#)

Illustrative Synthesis Pathway



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Figure 1: Synthesis of **10-Oxo Docetaxel** from Docetaxel.

Experimental Protocols

Synthesis via Forced Degradation:

A common method to generate **10-Oxo Docetaxel** is through the forced degradation of Docetaxel.[\[11\]](#)

- **Preparation of Docetaxel Solution:** Dissolve Docetaxel in a suitable solvent, such as methanol or acetonitrile.
- **Base-Induced Degradation:** Add a basic solution (e.g., 0.1 M NaOH) to the Docetaxel solution.
- **Incubation:** Allow the reaction mixture to stand at room temperature for a specified period, monitoring the degradation process by HPLC.
- **Neutralization:** Neutralize the reaction mixture with an appropriate acid (e.g., 0.1 M HCl).
- **Extraction and Purification:** The resulting mixture containing **10-Oxo Docetaxel** and other degradation products can be purified using techniques like preparative HPLC or column chromatography.

Characterization by High-Performance Liquid Chromatography (HPLC):

HPLC is a standard technique for the analysis and quantification of **10-Oxo Docetaxel**.[\[1\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- **Column:** A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size) is typically used.[\[1\]](#)[\[12\]](#)[\[14\]](#)[\[17\]](#)[\[18\]](#)
- **Mobile Phase:** A gradient or isocratic elution with a mixture of acetonitrile and water is common.[\[12\]](#)[\[14\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#) The addition of a small amount of acetic acid or a buffer may be used to improve peak shape.[\[1\]](#)
- **Detection:** UV detection at approximately 230-232 nm is suitable for monitoring the elution of **10-Oxo Docetaxel**.[\[1\]](#)[\[12\]](#)[\[14\]](#)[\[15\]](#)

- Flow Rate: A flow rate of around 1.0-1.5 mL/min is generally employed.[\[12\]](#)[\[14\]](#)[\[15\]](#)

Structural Elucidation by NMR and Mass Spectrometry:

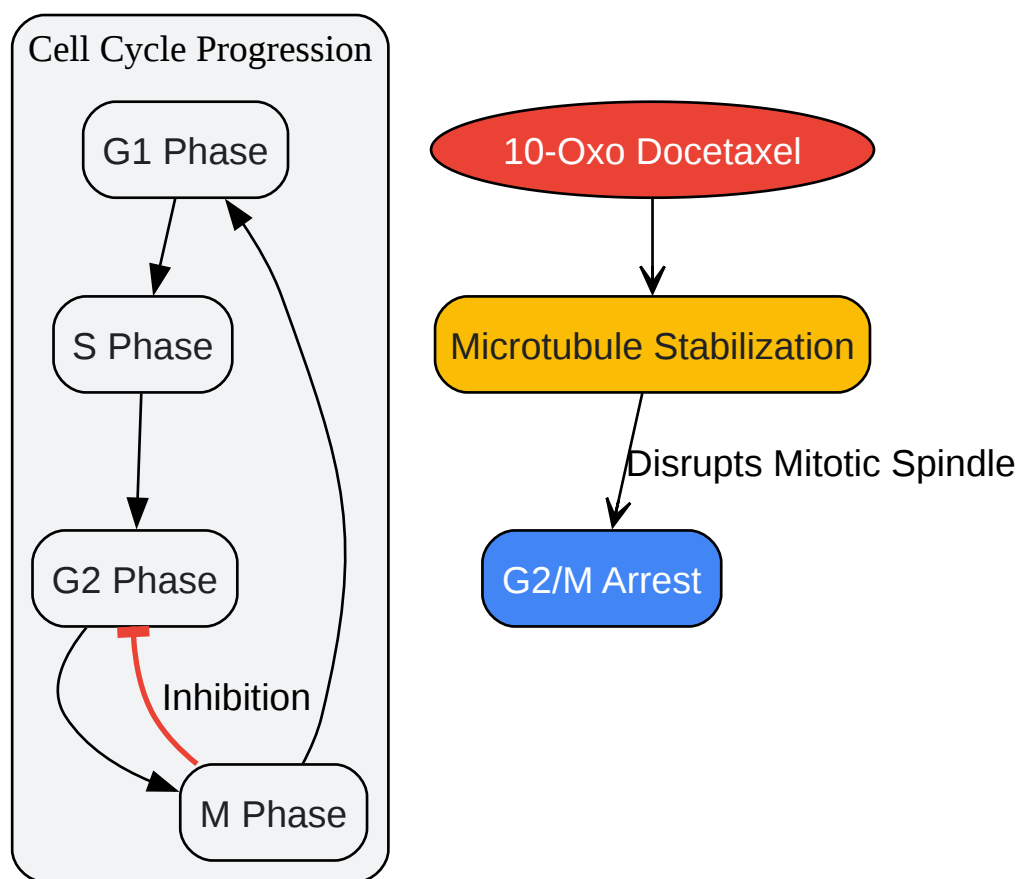
Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) are essential for the definitive structural confirmation of **10-Oxo Docetaxel**.[\[8\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#) 1D (^1H and ^{13}C) and 2D (e.g., COSY, HSQC, HMBC) NMR experiments are used to assign the proton and carbon signals and confirm the presence of the ketone group at the C-10 position. High-resolution mass spectrometry provides an accurate mass measurement, confirming the molecular formula.[\[20\]](#)[\[21\]](#)[\[22\]](#)

Biological Activity and Mechanism of Action

The biological activity of **10-Oxo Docetaxel** is presumed to be similar to that of Docetaxel, primarily targeting the microtubule network within cells.[\[9\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#) A study on the closely related compound, 10-oxo-7-epidocetaxel, has shown significant in vitro anti-metastatic activity and the ability to induce cell cycle arrest in the G2-M phase.[\[11\]](#)[\[28\]](#)

Microtubule Stabilization and Cell Cycle Arrest

Like other taxanes, **10-Oxo Docetaxel** is expected to bind to β -tubulin, promoting the polymerization and stabilization of microtubules.[\[9\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#) This disruption of microtubule dynamics leads to the arrest of the cell cycle at the G2/M transition, preventing cell division and ultimately leading to apoptosis.[\[10\]](#)[\[14\]](#)[\[29\]](#)[\[30\]](#)

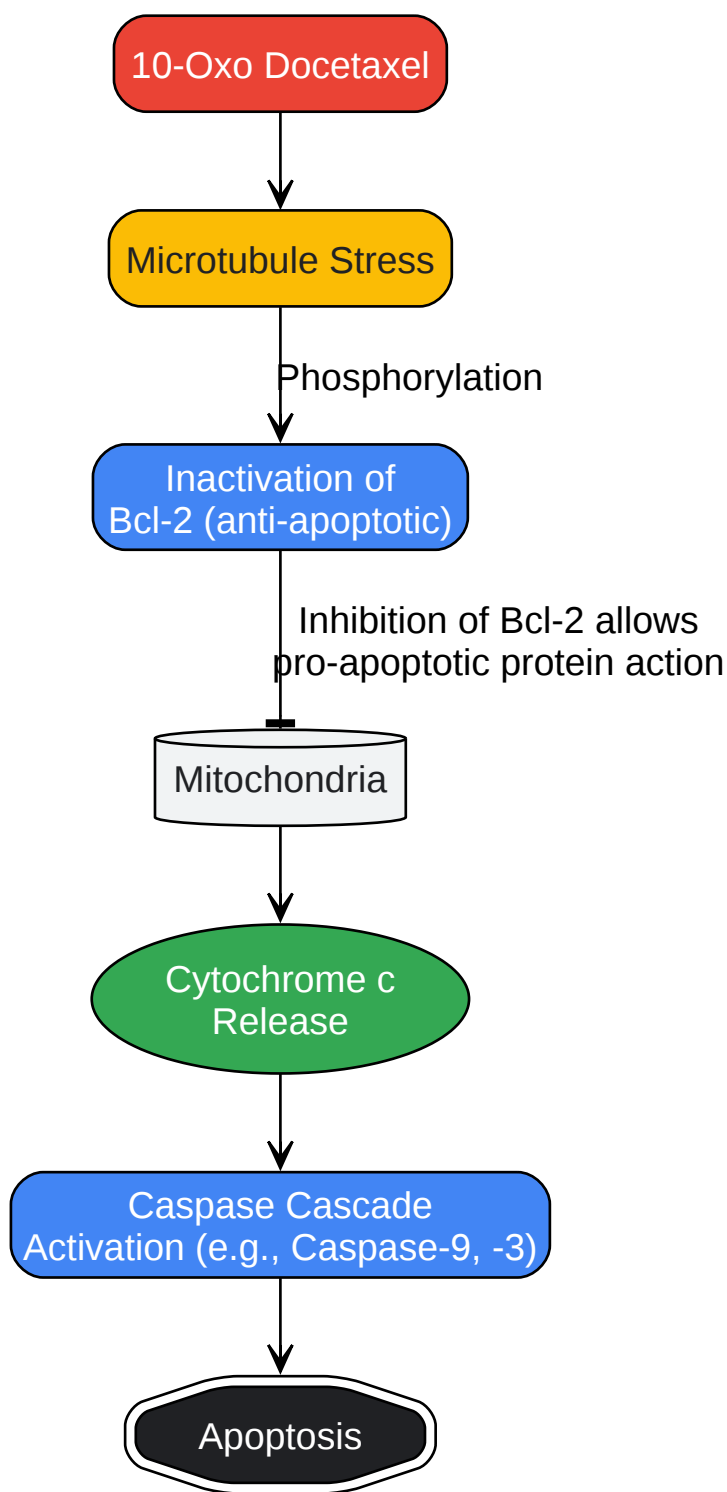


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Figure 2: Proposed mechanism of **10-Oxo Docetaxel**-induced cell cycle arrest.

Induction of Apoptosis via the Intrinsic Pathway

The G2/M arrest triggered by microtubule disruption is a potent signal for the initiation of apoptosis, or programmed cell death. This process is often mediated through the intrinsic (mitochondrial) pathway, which involves the Bcl-2 family of proteins.[7][17][20][23][26][31][32][33][34][35][36] It is hypothesized that **10-Oxo Docetaxel**, similar to Docetaxel, may lead to the phosphorylation and inactivation of anti-apoptotic proteins like Bcl-2, thereby promoting the release of pro-apoptotic factors from the mitochondria and activating the caspase cascade.[7][17][20][26][31][32][34][35][36]

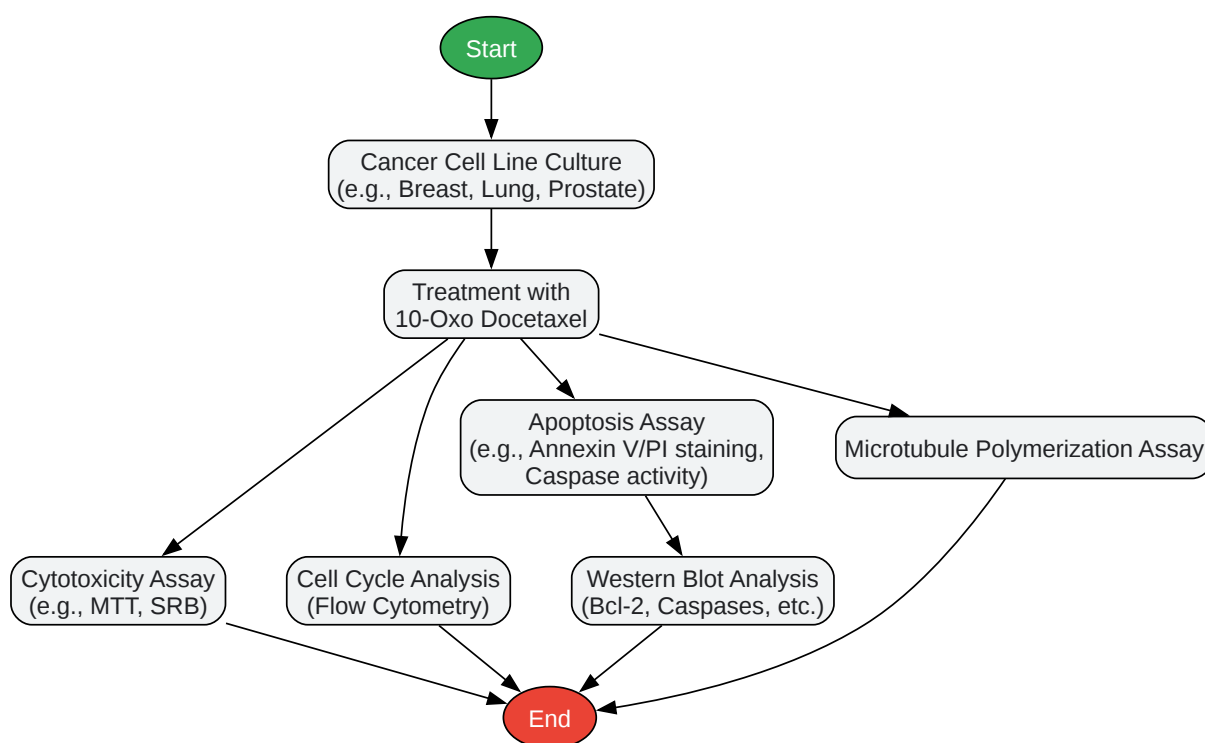


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Figure 3: Postulated signaling pathway for **10-Oxo Docetaxel**-induced apoptosis.

Experimental Workflow for Biological Activity Assessment

The following workflow outlines a general approach to characterizing the biological activity of **10-Oxo Docetaxel**.



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Figure 4: Experimental workflow for evaluating the biological effects of **10-Oxo Docetaxel**.

Conclusion

10-Oxo Docetaxel is a significant derivative of Docetaxel with demonstrated anti-tumor potential. While much of its biological activity is inferred from its parent compound and closely related structures, the available data suggest a similar mechanism of action centered on microtubule stabilization and the induction of apoptosis. Further research is warranted to fully elucidate the specific chemical and biological properties of **10-Oxo Docetaxel**, which may offer new avenues for the development of novel anti-cancer therapies. This guide provides a foundational understanding for researchers and professionals in the field of drug development to build upon in their exploration of this promising taxoid.

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References

- 1. Docetaxel-induced apoptosis in melanoma cells is dependent on activation of caspase-2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. NCBI | NLM | NIH [pubmed.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. 10-Oxo docetaxel | 167074-97-7 | FO26648 | Biosynth [biosynth.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. glpbio.com [glpbio.com]
- 7. Amplification loop cascade for increasing caspase activity induced by docetaxel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Isolation and characterization of degradation impurities in docetaxel drug substance and its formulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. [Molecular mechanisms of antitumor activity of taxanes. I. Interaction of docetaxel with microtubules] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Docetaxel-induced prostate cancer cell death involves concomitant activation of caspase and lysosomal pathways and is attenuated by LEDGF/p75 - PubMed

[pubmed.ncbi.nlm.nih.gov]

- 13. youtube.com [youtube.com]
- 14. researchgate.net [researchgate.net]
- 15. globalresearchonline.net [globalresearchonline.net]
- 16. scispace.com [scispace.com]
- 17. Development of a Rapid and Precise Reversed-phase High-performance Liquid Chromatography Method for Analysis of Docetaxel in Rat Plasma: Application in Single-dose Pharmacokinetic Studies of Folate-targeted Micelles Containing Docetaxel - PMC [pmc.ncbi.nlm.nih.gov]
- 18. jidps.com [jidps.com]
- 19. researchgate.net [researchgate.net]
- 20. Variation in the kinetics of caspase-3 activation, Bcl-2 phosphorylation and apoptotic morphology in unselected human ovarian cancer cell lines as a response to docetaxel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. brjac.com.br [brjac.com.br]
- 22. Isolation and characterization of impurities in docetaxel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. researchgate.net [researchgate.net]
- 24. Chemometric Methods to Quantify 1D and 2D NMR Spectral Differences Among Similar Protein Therapeutics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. researchgate.net [researchgate.net]
- 26. Structural insight into the stabilization of microtubules by taxanes | eLife [elifesciences.org]
- 27. researchgate.net [researchgate.net]
- 28. tandfonline.com [tandfonline.com]
- 29. researchgate.net [researchgate.net]
- 30. Sequential events of apoptosis involving docetaxel, a microtubule-interfering agent: A cytometric study - PMC [pmc.ncbi.nlm.nih.gov]
- 31. Taxol induces bcl-2 phosphorylation and death of prostate cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 32. Docetaxel induces Bcl-2- and pro-apoptotic caspase-independent death of human prostate cancer DU145 cells - PubMed [pubmed.ncbi.nlm.nih.gov]

- 33. glpbio.com [glpbio.com]
- 34. researchgate.net [researchgate.net]
- 35. Combined Treatment with Stattic and Docetaxel Alters the Bax/Bcl-2 Gene Expression Ratio in Human Prostate Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 36. Bcl-2 family inhibition sensitizes human prostate cancer cells to docetaxel and promotes unexpected apoptosis under caspase-9 inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
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